

Introduction: The Multifaceted Pharmacology of a Privileged Scaffold

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Compound of Interest

Compound Name: 1-(2-Methoxyphenethyl)piperazine

CAS No.: 147149-54-0

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1-(2-Methoxyphenyl)piperazine, often abbreviated as oMeOPP or 2-MPP, represents a cornerstone chemical scaffold in modern pharmacology. While the query specified **1-(2-Methoxyphenethyl)piperazine**, the vast body of scientific literature points to the critical importance and extensive characterization of the phenyl analog, 1-(2-Methoxyphenyl)piperazine. This guide will focus on the latter, a compound that serves not only as a key synthetic intermediate for numerous psychoactive drugs but also functions as an active metabolite of several therapeutic agents, contributing significantly to their overall pharmacological profile.^[1] Its deceptively simple structure belies a complex and potent interaction with multiple G-protein coupled receptors (GPCRs), making it a subject of intense interest for researchers in neuropharmacology and drug development. This document provides a detailed exploration of its primary biological targets, the downstream signaling cascades they modulate, and the experimental methodologies used to elucidate these interactions.

Primary Biological Target: Serotonin 5-HT1A Receptor

The most extensively characterized biological target of 1-(2-methoxyphenyl)piperazine and its derivatives is the serotonin 1A (5-HT1A) receptor.^[2] This receptor subtype is implicated in a

wide array of physiological and pathological processes, including mood regulation, anxiety, and cognition, making it a prime target for antidepressant and anxiolytic drug development.^[2]

Binding Affinity and Structure-Activity Relationships

The 1-(2-methoxyphenyl)piperazine moiety is a well-established pharmacophore that confers high affinity for the 5-HT_{1A} receptor.^[2] While the parent compound itself demonstrates moderate affinity, its derivatives, which often extend the piperazine N4 position with an alkyl chain and a terminal functional group, can achieve sub-nanomolar potency.^[1]

A notable example is NAN-190 (1-(2-Methoxyphenyl)-4-[4-(2-phthalimido)butyl]piperazine), a widely used research tool, which is a potent 5-HT_{1A} antagonist with a high binding affinity.^[3] Structure-affinity relationship studies have demonstrated that modifications to the terminal amide fragment can further enhance affinity and, crucially, improve selectivity over other receptors.^{[3][4]}

Compound/Derivative	Target	Binding Affinity (K _i)	Source
NAN-190	5-HT _{1A} Receptor	0.6 nM	^[3]
Adamantane Carboxamide Derivative (2j)	5-HT _{1A} Receptor	0.4 nM	^[3]
Bicyclo-octane Derivative (2a)	5-HT _{1A} Receptor	0.63 nM	^[4]
Norbornane Derivative (2f)	5-HT _{1A} Receptor	0.12 nM	^[4]
Adamantanamine Derivative (8)	5-HT _{1A} Receptor	1.2 nM	^[2]

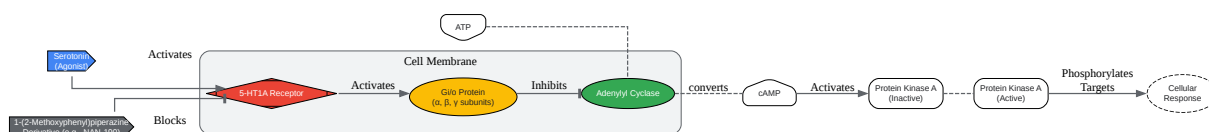
This table summarizes the binding affinities of several key derivatives based on the 1-(2-methoxyphenyl)piperazine scaffold, illustrating the high potency achievable at the 5-HT_{1A} receptor.

Functional Activity: A Modulator of Adenylyl Cyclase

The 5-HT_{1A} receptor is canonically coupled to the inhibitory G-protein, Gi/o. Upon activation by an agonist, the G_{ai} subunit dissociates and inhibits the enzyme adenylyl cyclase, leading to a decrease in intracellular cyclic adenosine monophosphate (cAMP) levels. This reduction in cAMP modulates the activity of downstream effectors like Protein Kinase A (PKA).

While the parent compound 1-(2-methoxyphenyl)piperazine can act as a 5-HT_{1A} agonist, many of its most-studied derivatives, including NAN-190, function as antagonists or inverse agonists. [1][3] This means they bind to the receptor but do not elicit the inhibitory downstream signal; instead, they block the action of the endogenous agonist, serotonin. This antagonist activity can be quantified using functional assays that measure changes in cAMP levels.[3]

Signaling Pathway: 5-HT_{1A} Receptor



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Caption: 5-HT_{1A} receptor signaling pathway and point of antagonism.

Secondary Target: α 1-Adrenergic Receptor

A significant aspect of the pharmacology of 1-(2-methoxyphenyl)piperazine derivatives is their affinity for α 1-adrenergic receptors. For many initial compounds, such as NAN-190, this affinity is nearly equivalent to their affinity for 5-HT_{1A} receptors, presenting a challenge for developing selective ligands.[3] This cross-reactivity is critical, as α 1-adrenergic antagonism is associated with cardiovascular side effects such as orthostatic hypotension.

Binding Affinity and Selectivity

Substantial medicinal chemistry efforts have focused on modifying the 1-(2-methoxyphenyl)piperazine scaffold to reduce α 1-adrenergic affinity while retaining or improving 5-HT1A potency.^{[3][4]} These efforts have been successful, leading to derivatives with over 100-fold selectivity for the 5-HT1A receptor.^[3] Nevertheless, many compounds based on this core structure retain significant α 1-adrenergic receptor affinity.

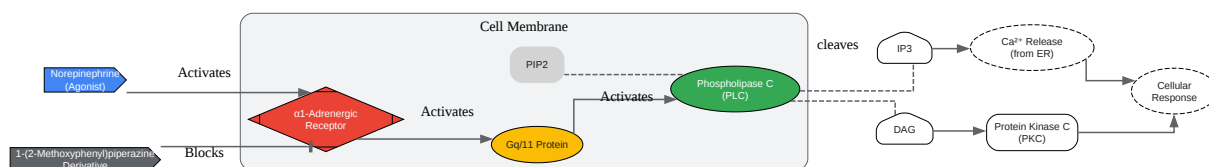
Compound/Derivative	Target	Binding Affinity (Ki)	Selectivity (α 1/5-HT1A)	Source
NAN-190	α 1-Adrenergic	0.8 nM	~1.3	^[3]
Derivative 4	α 1-Adrenergic	2.4 nM	142-fold (for α 1 over α 2)	^[5]
Derivative 5	α 1-Adrenergic	2.1 nM	61-fold (for α 1 over α 2)	^[6]
Adamantane Carboxamide Derivative (2j)	α 1-Adrenergic	64 nM	~160	^[3]

This table highlights the α 1-adrenergic binding affinities for key derivatives and the achieved selectivity ratios, demonstrating the feasibility of tuning the pharmacological profile.

Functional Activity: α 1-Adrenergic Antagonism

Compounds in this class typically act as antagonists at α 1-adrenergic receptors.^[5] These receptors are coupled to Gq/11 proteins. Agonist binding normally activates Phospholipase C (PLC), which cleaves phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). These second messengers then trigger calcium release from intracellular stores and activate Protein Kinase C (PKC), respectively. Antagonism by 1-(2-methoxyphenyl)piperazine derivatives blocks this cascade.

Signaling Pathway: α 1-Adrenergic Receptor



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Caption: α_1 -Adrenergic receptor signaling and point of antagonism.

Experimental Methodologies: Quantifying Receptor Interactions

The characterization of a compound's activity at its biological targets relies on a suite of robust *in vitro* assays. Radioligand binding and functional assays are the gold standards for determining affinity and efficacy.

Protocol 1: Competitive Radioligand Binding Assay

This assay quantifies the affinity of a test compound (the "competitor") for a receptor by measuring its ability to displace a radiolabeled ligand with known affinity.

Objective: To determine the inhibition constant (K_i) of a test compound at the 5-HT_{1A} receptor.

Materials:

- Cell membranes expressing the human 5-HT_{1A} receptor.
- Radioligand: [³H]8-OH-DPAT (a high-affinity 5-HT_{1A} agonist).
- Test compound: 1-(2-methoxyphenyl)piperazine derivative.
- Non-specific binding control: Serotonin (10 μ M).

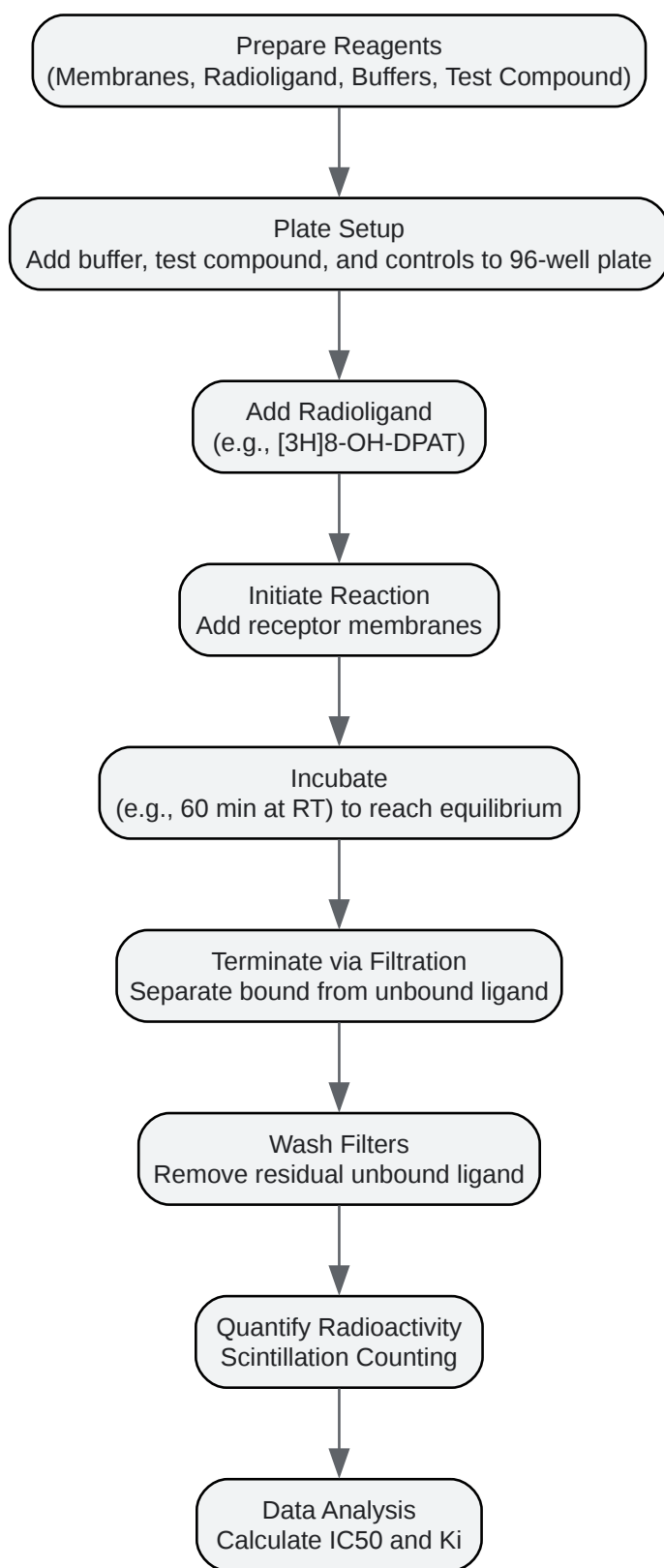
- Assay Buffer: 50 mM Tris-HCl, 5 mM MgCl₂, pH 7.4.
- 96-well microplates, glass fiber filters, scintillation fluid, and a microplate scintillation counter.

Step-by-Step Procedure:

- Plate Setup: Add 50 µL of assay buffer to all wells. Add 50 µL of test compound at various concentrations (e.g., 10⁻¹¹ to 10⁻⁵ M) to experimental wells. Add 50 µL of buffer to "total binding" wells. Add 50 µL of 10 µM Serotonin to "non-specific binding" wells.
- Radioligand Addition: Add 50 µL of [3H]8-OH-DPAT (at a final concentration near its K_d, e.g., 1.0 nM) to all wells.
- Membrane Addition: Add 100 µL of the membrane preparation (containing 10-20 µg of protein) to all wells to initiate the binding reaction.
- Incubation: Incubate the plate at room temperature (or 30°C) for 60 minutes with gentle agitation to allow the binding to reach equilibrium.^[7]
- Termination & Filtration: Terminate the reaction by rapid vacuum filtration through a glass fiber filter plate (pre-soaked in polyethyleneimine to reduce non-specific binding). This separates the bound radioligand (trapped on the filter with the membranes) from the unbound radioligand.^[7]
- Washing: Quickly wash the filters three to four times with ice-cold assay buffer to remove any remaining unbound radioligand.^[7]
- Scintillation Counting: Dry the filter mat, add scintillation cocktail, and count the radioactivity in a microplate scintillation counter.^[7]
- Data Analysis:
 - Calculate specific binding = (Total binding cpm) - (Non-specific binding cpm).
 - Plot the percentage of specific binding against the log concentration of the test compound.
 - Fit the data to a sigmoidal dose-response curve to determine the IC₅₀ value (the concentration of test compound that displaces 50% of the radioligand).

- Convert the IC₅₀ to a K_i value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where [L] is the concentration of the radioligand and K_d is its dissociation constant.[\[7\]](#)

Workflow for Radioligand Binding Assay



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Caption: Standard workflow for a competitive radioligand binding assay.

Protocol 2: Functional Adenylyl Cyclase Inhibition Assay

This assay measures the functional consequence of receptor binding by quantifying the production of the second messenger, cAMP.

Objective: To determine if a test compound acts as an agonist or antagonist at the 5-HT_{1A} receptor.

Materials:

- Intact cells expressing the human 5-HT_{1A} receptor (e.g., HEK293 or CHO cells).
- Agonist control: Serotonin or 8-OH-DPAT.
- Forskolin (an activator of adenylyl cyclase, used to stimulate cAMP production).
- Test compound.
- Assay Buffer/Media (e.g., HBSS with a phosphodiesterase inhibitor like IBMX).
- cAMP detection kit (e.g., HTRF, ELISA, or AlphaScreen).

Step-by-Step Procedure:

- Cell Plating: Seed cells in a 96-well plate and grow to near confluency.
- Pre-incubation (for Antagonist Mode): To test for antagonist activity, pre-incubate the cells with various concentrations of the test compound for 15-30 minutes.
- Stimulation:
 - Agonist Mode: Add the test compound at various concentrations to the cells.
 - Antagonist Mode: After pre-incubation, add a fixed concentration of a known agonist (e.g., the EC₈₀ concentration of Serotonin) to the wells.
- Co-stimulation: Add forskolin to all wells to potentiate the adenylyl cyclase signal, which makes inhibition easier to detect.

- Incubation: Incubate the plate at 37°C for a defined period (e.g., 30 minutes).^[8]
- Cell Lysis: Lyse the cells according to the cAMP detection kit protocol to release the intracellular cAMP.
- cAMP Detection: Perform the cAMP quantification assay following the manufacturer's instructions.
- Data Analysis:
 - Agonist Mode: Plot the cAMP level against the log concentration of the test compound to generate a dose-response curve and determine the EC₅₀ (potency) and E_{max} (efficacy). A decrease in cAMP indicates agonist activity.
 - Antagonist Mode: Plot the cAMP level against the log concentration of the test compound. A concentration-dependent reversal of the agonist-induced inhibition of cAMP indicates antagonist activity. Calculate the IC₅₀ or KB.

Conclusion and Future Directions

1-(2-Methoxyphenyl)piperazine is a privileged scaffold in neuropharmacology, primarily targeting 5-HT_{1A} and α ₁-adrenergic receptors. Its derivatives have been instrumental as research tools and have led to the development of therapeutic agents. The key challenge and area of focus in the field have been the rational design of analogs that maximize affinity and efficacy at the desired target (often 5-HT_{1A}) while minimizing activity at off-targets like the α ₁-adrenergic receptor to improve the side-effect profile.^[3] The in-depth characterization of these interactions, using the robust binding and functional assays detailed herein, remains a critical component of modern drug discovery and development efforts targeting the complex serotonergic and adrenergic systems.

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